

improving the predictive accuracy of the RR6 model

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Compound of Interest

Compound Name: RR6

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RR6 Model Technical Support Center

Welcome to the technical support center for the **RR6** (Response to Ruxolitinib after 6 Months) model. This resource is designed for researchers, scientists, and drug development professionals utilizing the **RR6** model for prognosticating survival in myelofibrosis (MF) patients undergoing ruxolitinib therapy. Here you will find troubleshooting guidance, frequently asked questions, and protocols to enhance the predictive accuracy of your experiments.

Troubleshooting Guide

This guide addresses specific issues that may arise during the application of the **RR6** model.

Question	Answer
Why is the RR6 model showing poor discrimination between low- and intermediate-risk patient groups in my cohort?	This is a noted limitation of the model.^{[1][2]} The RR6 model's strength is in identifying high-risk patients, but the outcomes between low-risk (LoR) and intermediate-risk (InR) patients may not be significantly different in some cohorts.^[1] ^[2] Troubleshooting Steps:1. Verify Data Integrity: Ensure that the input variables (ruxolitinib dose, spleen length reduction, transfusion needs) were collected precisely at the specified time points (baseline, 3 months, 6 months).^{[3][4]}2. Assess Cohort Characteristics: Analyze the baseline characteristics of your patient cohort. A heterogeneous composition in the lower-risk categories can contribute to this issue.^{[1][2]}3. Integrate Molecular Data: The predictive power for lower-risk patients can be significantly improved by incorporating molecular data, such as mutations in the RAS pathway (RASpmt) or other high molecular risk (HMR) mutations (e.g., ASXL1, SRSF2).^{[1][5]}
My model's predictive accuracy is lower than published benchmarks. What are the common causes?	Discrepancies in predictive accuracy can often be traced back to data collection and processing. Troubleshooting Steps:1. Standardize Spleen Measurement: Spleen palpation can be subjective. Ensure a consistent and standardized protocol for measuring palpable spleen length is used for all patients at all time points. Inconsistent measurement techniques are a major source of variability. 2. Review Definition of "Transfusion Need": The criteria for red blood cell (RBC) transfusion dependency must be uniformly applied. Ambiguity in this definition can lead to misclassification of patients. 3. Check for Batch Effects: If your data is sourced from multiple

centers or collected over a long period, perform batch effect analysis and correction, especially for any molecular data you plan to integrate.

The model is overfitting to my training data. How can this be mitigated?

Overfitting occurs when a model learns the training data too well, including its noise, and fails to generalize to new data. Troubleshooting Steps: 1. Cross-Validation: Employ k-fold cross-validation during model training to ensure that the performance is robust across different subsets of your data. 2. Feature Selection: While the RR6 model has defined inputs, if you are building an enhanced model (e.g., with molecular data), use feature selection techniques to include only the most informative variables. 3. Regularization: Apply regularization techniques (like L1 or L2) if you are extending the core RR6 model with additional parameters. This helps to penalize model complexity and reduce overfitting.

Improving Predictive Accuracy: Integrating Molecular Data

Research has demonstrated that the accuracy of the **RR6** model can be enhanced by integrating molecular signatures. Specifically, the inclusion of mutation status for genes in the RAS pathway and other High Molecular Risk (HMR) genes improves risk stratification.[\[1\]](#)[\[5\]](#)

Performance Metrics Comparison

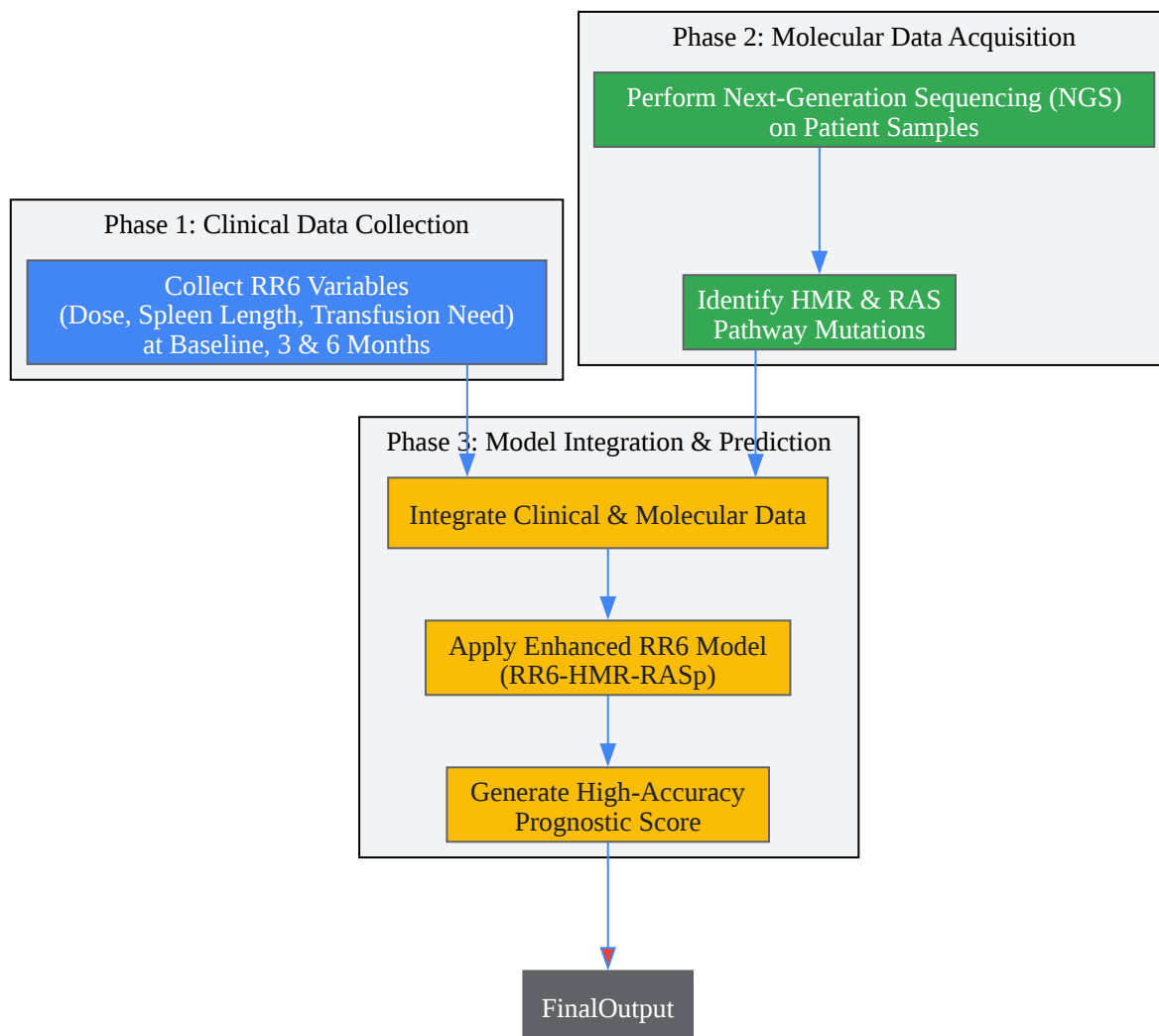
The following table summarizes the improvement in model performance when integrating molecular data, as measured by the C-index and Brier score. Higher C-index and lower Brier scores indicate better model performance.

Model	C-index (Performance)	Brier Score (Accuracy)
DIPSSbl (Baseline)	Lower	Higher
RR6 (Standard)	Superior to DIPSS	Superior to DIPSS
RR6 + HMRmt	Higher than Standard RR6	Lower than Standard RR6
RR6 + RASpmt	Higher than Standard RR6	Lower than Standard RR6
RR6 + HMRmt + RASpmt	Highest Performance	Lowest Score (Best Accuracy)

Data synthesized from findings indicating the RR6 model's superiority over the DIPSS baseline and the enhanced performance achieved by integrating HMR and RAS pathway mutations.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Workflow for Enhanced RR6 Prediction

The following diagram illustrates a recommended workflow for improving the predictive accuracy of the **RR6** model by incorporating genetic data.



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Workflow for integrating molecular data with the **RR6** model.

Experimental Protocols

Protocol 1: Standardized Measurement of Palpable Spleen Length

Objective: To ensure consistent and reproducible measurement of spleen length below the left costal margin (LCM) for **RR6** model input.

Methodology:

- Patient Position: The patient must be in a supine position with their abdomen relaxed. Flexing the knees can help achieve relaxation.
- Examiner's Technique:
 - Begin palpation in the left lower quadrant, well below the LCM, to avoid missing a massively enlarged spleen.
 - Use the right hand to gently but firmly press down and then move cephalad (towards the head).
 - Instruct the patient to take a deep breath. As the patient inhales, the diaphragm will push the spleen down, making it easier to feel the edge.
 - The spleen edge, when palpable, will feel like a firm structure that moves downward on inspiration.
- Measurement:
 - Once the lowest point of the spleen is identified, mark this location.
 - Use a flexible tape measure to record the distance in centimeters (cm) from the LCM to the marked tip of the spleen along a vertical line.
- Consistency: The same measurement technique should be used for each patient at every follow-up visit (baseline, 3 months, and 6 months) to ensure precision over time.
- Documentation: Record the measurement in the patient's chart. If the spleen is not palpable, it should be recorded as 0 cm below the LCM.

Protocol 2: Defining Red Blood Cell (RBC) Transfusion Need

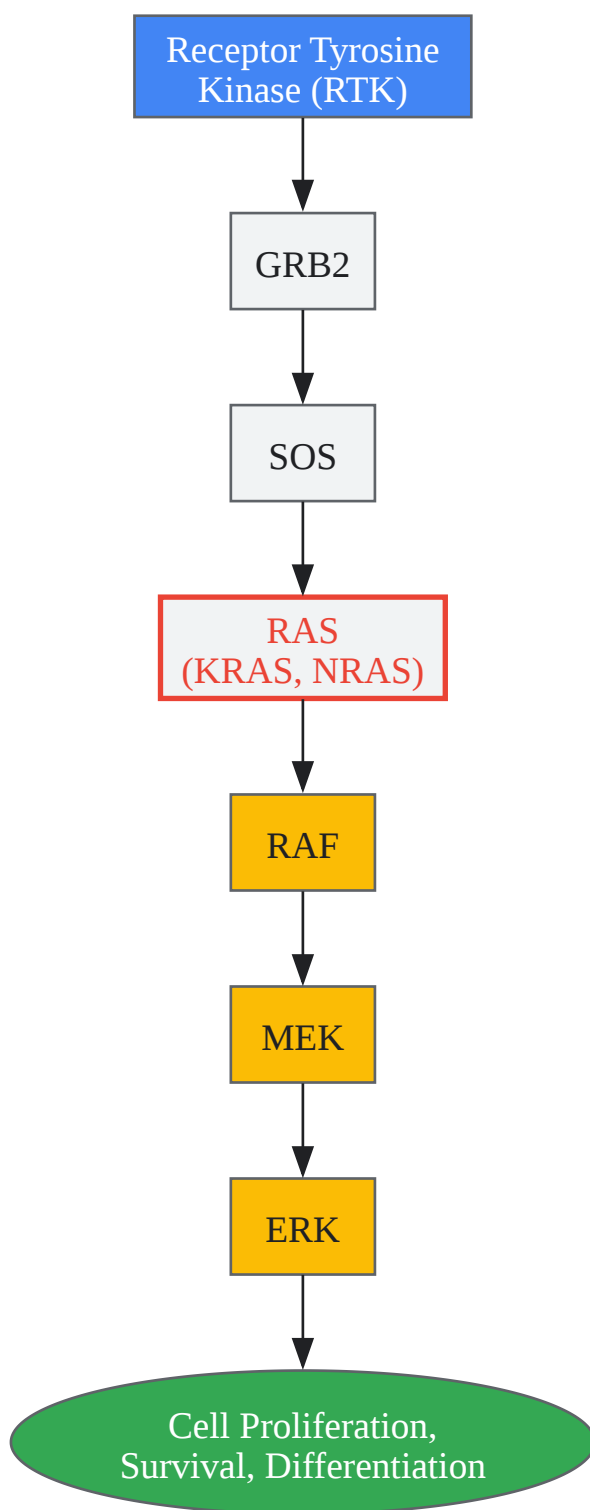
Objective: To apply a consistent definition of "transfusion need" for the **RR6** model.

Methodology:

- Definition: A patient is considered to have a "transfusion need" or be "transfusion-dependent" if they have received at least 2 units of packed red blood cells (PRBCs) in the 28 days (4 weeks) prior to the assessment point (baseline, 3 months, or 6 months) to maintain a hemoglobin level ≥ 8.5 g/dL.
- Data Collection:
 - Review patient records for the 28-day period leading up to each of the three assessment time points.
 - Document the number of PRBC units transfused during this period.
 - Record pre- and post-transfusion hemoglobin levels to confirm the indication for transfusion.
- Classification:
 - Yes: If the patient meets the criteria defined in step 1.
 - No: If the patient does not meet the criteria.
- Documentation: The binary classification ("Yes" or "No") for transfusion need must be recorded for each of the three time points for input into the **RR6** model.

Signaling Pathway: RAS/MAPK

Mutations that activate the RAS signaling pathway are associated with more advanced features of myelofibrosis and can impact prognosis.^[1] Understanding this pathway is crucial when integrating molecular data into the **RR6** model.



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